

# Essential Safety and Operational Guide for 2-(Tert-butylamino)ethyl methacrylate

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## Compound of Interest

Compound Name: 2-(Tert-butylamino)ethyl  
methacrylate

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling, Storage, and Disposal of **2-(Tert-butylamino)ethyl methacrylate**.

This document provides critical safety and logistical information for the proper management of **2-(Tert-butylamino)ethyl methacrylate** in a laboratory setting. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

## I. Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against potential exposure. The following equipment is mandatory when handling **2-(Tert-butylamino)ethyl methacrylate**.

Protection Type	Specific Equipment	Standards & Remarks
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[1]</a> <a href="#">[2]</a>
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Sol-Vex®). <a href="#">[3]</a>	Gloves must be inspected prior to use and comply with EU Directive 89/686/EEC and the standard EN 374. <a href="#">[2]</a>
Protective clothing (e.g., lab coat, overalls). <a href="#">[1]</a> <a href="#">[2]</a>	Fire/flammable resistant and impervious clothing is recommended. <a href="#">[2]</a> Contaminated clothing should not be taken home and must be decontaminated before reuse. <a href="#">[4]</a> <a href="#">[5]</a>	
Respiratory Protection	Full-face respirator with appropriate cartridges.	Required when vapors or aerosols are generated or if exposure limits are exceeded. <a href="#">[1]</a> <a href="#">[2]</a>
Footwear	Chemical-resistant boots with steel toe and shank.	

## II. Chemical and Physical Properties

A summary of key quantitative data for **2-(Tert-butylamino)ethyl methacrylate** is provided below for easy reference.

Property	Value	Source
Appearance	Colorless liquid	[1]
Odor	Amine-like	[1]
Boiling Point	82 °C at 13 hPa	[1]
Flash Point	71 °C (159.8 °F) - closed cup	[1]
Density	0.914 g/mL at 25 °C	
Melting Point	< -70 °C	[1]
Vapor Pressure	0.06 hPa at 20 °C	[1]

### III. Operational Plan: Step-by-Step Handling Procedure

This section outlines the standard operating procedure for handling **2-(Tert-butylamino)ethyl methacrylate** from receipt to disposal.

#### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Keep away from open flames, hot surfaces, and sources of ignition.[1]
- The storage temperature should not exceed 25 °C to prevent slow polymerization.[2]
- It is recommended to store this chemical in the dark as it can be sensitive to UV light.[5] The storage duration should not exceed one year.[4]

#### 2. Handling and Use:

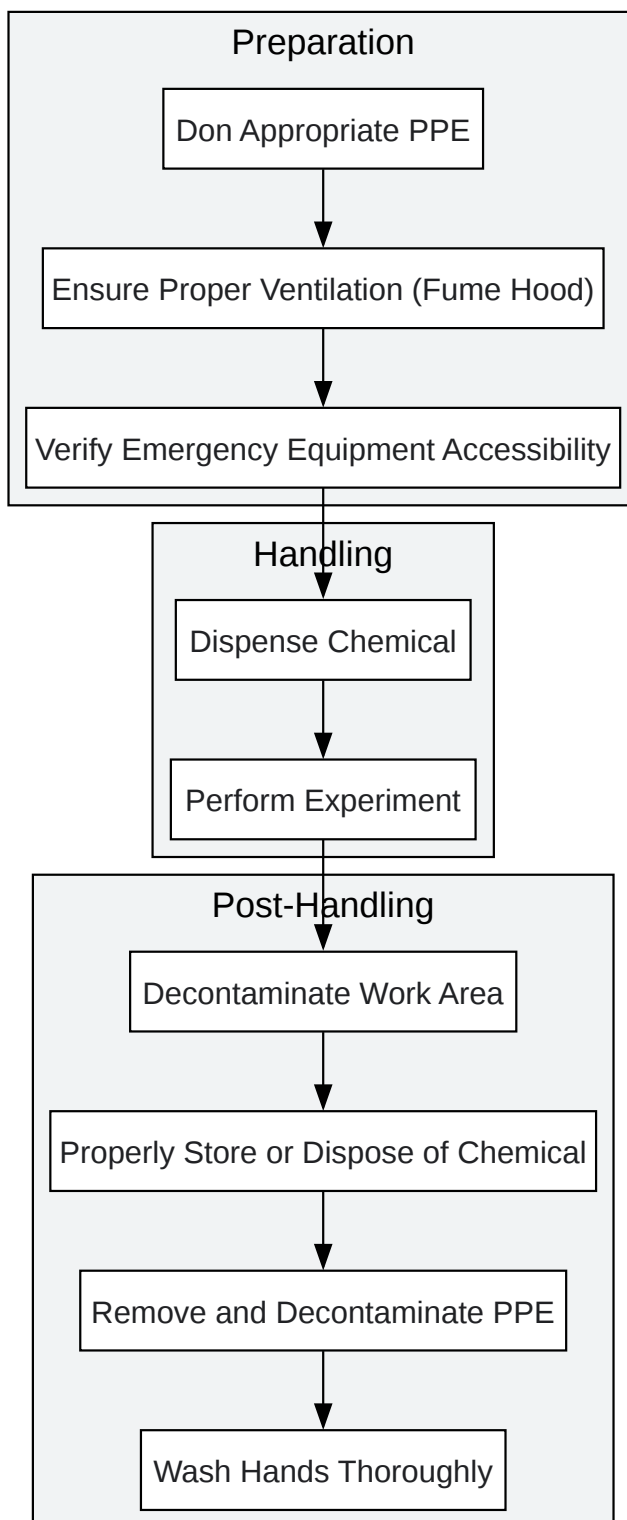
- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Ensure a safety shower and eye wash station are readily accessible.[7]

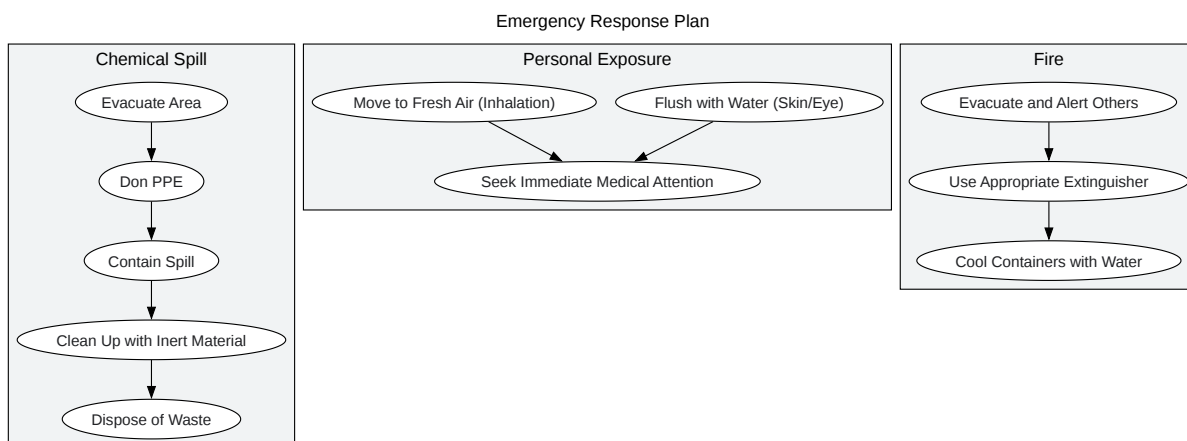
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or aerosols.[1][6]
- Use non-sparking tools to prevent ignition.[2]
- Wash hands and face thoroughly after handling.[1][6]

### 3. Disposal Plan:

- Dispose of contents and container in accordance with local, state, and federal regulations.[2][6][7]
- Do not allow the product to enter drains.[1][6]
- Entrust disposal to a licensed waste disposal company.[7]
- For spills, absorb with inert material and place into a suitable, closed container for disposal.  
[6] Use spark-proof tools and explosion-proof equipment during cleanup.[2]

## Safe Handling Workflow for 2-(Tert-butylamino)ethyl methacrylate





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